

Application Notes: Acid Orange 67 in Textile Dyeing Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid Orange 67

Cat. No.: B085418

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Introduction

Acid Orange 67, also known by its Colour Index name C.I. 14172, is a single azo acid dye widely utilized in the textile industry for dyeing protein and polyamide fibers.^[1] Its molecular formula is $C_{26}H_{21}N_4NaO_8S_2$ with a molecular weight of 604.59.^[1] This dye is an orange powder, soluble in water, and is primarily used for dyeing wool, silk, and polyamide (nylon) fibers, as well as for printing on these substrates and their blends.^{[1][2]} It exhibits a high affinity under neutral conditions, a high fixation rate, and good leveling properties, making it suitable for achieving dark shades on polyamide.^{[1][3]} This document provides detailed application notes, experimental protocols, and performance data for researchers utilizing **Acid Orange 67** in textile dyeing studies.

Quantitative Data Summary

The performance of **Acid Orange 67** on textile substrates is characterized by its colorfastness to various environmental factors. The following tables summarize the quantitative data based on standardized testing methods.

Table 1: General Properties of Acid Orange 67

Property	Value	Reference
C.I. Name	Acid Orange 67, 14172	[1]
CAS Number	12220-06-3	[1]
Molecular Formula	C ₂₆ H ₂₁ N ₄ NaO ₈ S ₂	[1]
Molecular Weight	604.59 g/mol	[1]
Appearance	Orange Powder	[1]
Solubility	Soluble in water	[1]

Table 2: Colorfastness Properties of Acid Orange 67

Fastness Test	Standard	Rating (Grade 1-5)	Reference
Light Fastness	ISO 105-B02	5-6	[1]
AATCC 16.3	4-5	[1]	
Washing (Soaping)	ISO 105-C06	Fading: 4, Staining: 5	[1]
Perspiration	ISO 105-E04	Fading: 5, Staining: 5	[1]
Oxygen Bleaching	ISO 105-C09	5	[1]
Seawater	ISO 105-E02	Fading: 4, Staining: 5	[1]

Note: Fastness is rated on a scale of 1 to 5, where 5 indicates excellent fastness and 1 indicates poor fastness.

Experimental Protocols

The following are detailed protocols for the application of **Acid Orange 67** to wool, silk, and polyamide fibers. These are synthesized from established acid dyeing methodologies and should be optimized for specific laboratory conditions and substrate characteristics.

General Laboratory Exhaust Dyeing Protocol for Wool

This protocol is designed for laboratory-scale exhaust dyeing of wool fabric.

Materials and Equipment:

- Scoured wool fabric
- **Acid Orange 67** dye powder
- Acetic Acid (or formic acid) for pH adjustment
- Anionic leveling agent
- Glauber's salt (Sodium Sulfate)
- Laboratory dyeing machine (e.g., Infrared beaker dyer)
- Spectrophotometer for color measurement
- pH meter

Procedure:

- Preparation: Prepare a stock solution of **Acid Orange 67** (e.g., 1% w/v).
- Dye Bath Setup: Set the liquor ratio (the ratio of the weight of the goods to the volume of the dye liquor), typically between 10:1 and 40:1.^[4] For a 10g fabric sample at a 20:1 liquor ratio, the total volume will be 200 mL.
- Auxiliaries: Add the required amount of leveling agent (e.g., 1-2% on weight of fiber - owf) and Glauber's salt (e.g., 5-10% owf) to the dye bath.
- pH Adjustment: Adjust the pH of the dye bath to the desired range, typically pH 4.5-5.5, using acetic acid.^{[5][6]}
- Dyeing Cycle:
 - Immerse the pre-wetted wool sample into the dye bath at an initial temperature of 40°C.
 - Run for 10-15 minutes at this temperature to ensure even wetting and penetration of auxiliaries.^[6]

- Add the pre-dissolved **Acid Orange 67** dye solution.
- Raise the temperature to 98-100°C at a controlled rate (e.g., 1.5-2.0°C per minute).^{[4][7]}
- Hold the temperature at the boil for 45-60 minutes, ensuring continuous agitation.^{[6][7]}
- Cooling and Rinsing:
 - Cool the dye bath gradually to 60-70°C.
 - Remove the fabric, and rinse thoroughly with warm water, followed by a cold water rinse until the water runs clear.
- Soaping (Optional): For improved wet fastness, a post-dyeing wash (soaping) can be performed using a non-ionic detergent (e.g., 1-2 g/L) at 50-60°C for 15 minutes.
- Drying: Squeeze the excess water from the fabric and allow it to air dry or dry in an oven at a moderate temperature.

General Laboratory Exhaust Dyeing Protocol for Polyamide (Nylon)

This protocol is adapted for dyeing polyamide fibers, which have a high affinity for acid dyes and require careful control to ensure levelness.

Materials and Equipment:

- Scoured nylon fabric
- **Acid Orange 67** dye powder
- Acetic Acid and a buffer system (e.g., ammonium acetate)
- Anionic or amphoteric leveling agent
- Laboratory dyeing machine
- Spectrophotometer

- pH meter

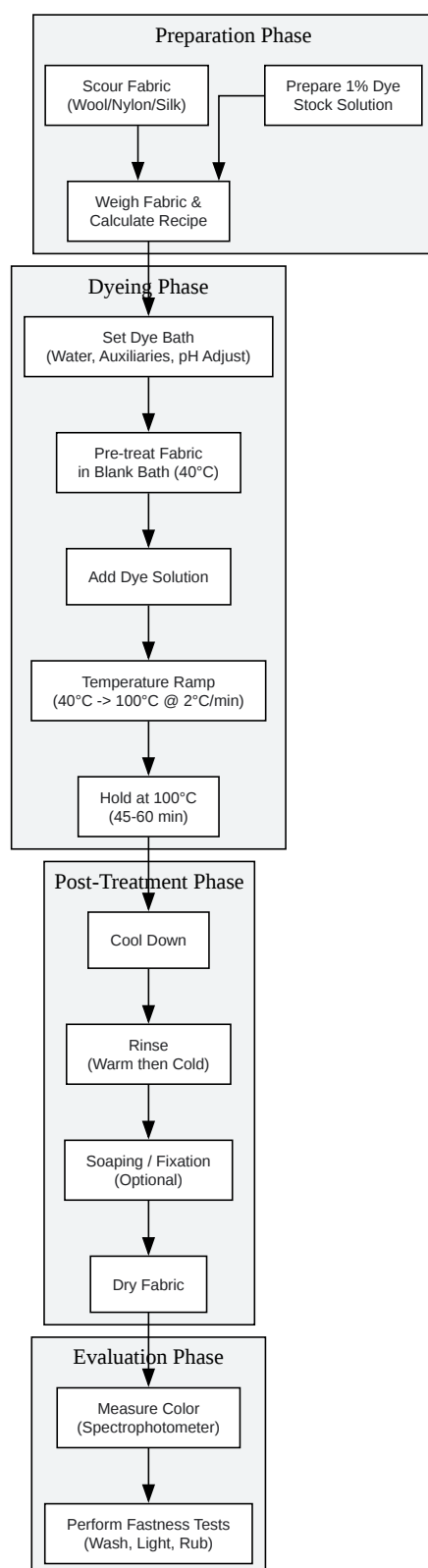
Procedure:

- Preparation: Prepare a 1% stock solution of **Acid Orange 67**.
- Dye Bath Setup: Set a liquor ratio, typically 20:1.^[5]
- Auxiliaries: Add a suitable leveling agent (1-2% owf) to the dye bath.
- pH Control: Set the initial pH of the bath to 5.0-6.5.^[3] A buffered system is recommended to maintain pH control throughout the process.
- Dyeing Cycle:
 - Immerse the pre-wetted nylon sample in the blank dye bath (containing water, buffer, and leveling agent) at 40°C for 10-20 minutes.^[6]
 - Add the required amount of the pre-dissolved dye solution.
 - Raise the temperature to the boil (100°C) at a rate of approximately 2°C per minute.^[6]
 - Continue dyeing at the boil for 30-60 minutes to ensure full exhaustion and diffusion.^{[5][6]}
- Cooling and Rinsing: Cool the bath slowly to avoid setting creases in the fabric. Rinse the dyed fabric first with warm water, then with cold water.
- After-treatment (Fixation): To improve poor wet fastness, an after-treatment with a synthetic tanning agent (syntan) or a cationic fixing agent can be applied according to the manufacturer's instructions.
- Drying: Gently squeeze the fabric and dry at a moderate temperature.

Visualizations

Experimental Workflow for Textile Dyeing

The following diagram illustrates a typical laboratory workflow for the exhaust dyeing process with **Acid Orange 67**.

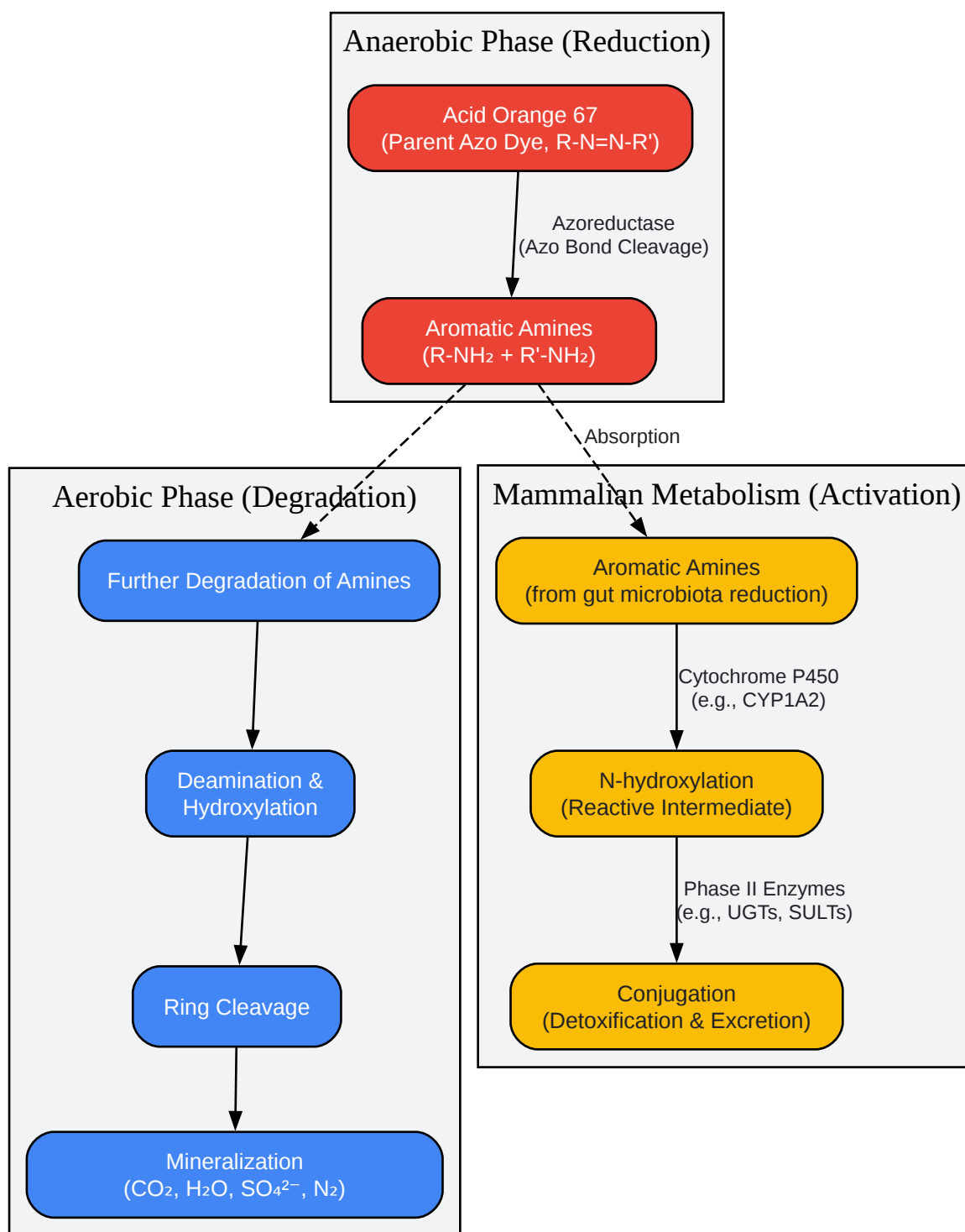


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Caption: Workflow for Laboratory Dyeing with **Acid Orange 67**.

Metabolic Pathway of Sulfonated Azo Dyes

Acid Orange 67 is a sulfonated azo dye. While specific metabolic data for this compound is limited, the general pathway for the biodegradation of such dyes is well-established. The primary mechanism involves an initial anaerobic reduction of the azo bond, followed by aerobic degradation of the resulting aromatic amines.^[8]



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Caption: General Metabolic Pathway for Sulfonated Azo Dyes.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Biodegradation of azo dyes and sulphonated aromatics | Institute of Microbiology | University of Stuttgart [imb.uni-stuttgart.de]
- 3. pubs.acs.org [pubs.acs.org]
- 4. woolwise.com [woolwise.com]
- 5. Metabolism of carcinogenic heterocyclic and aromatic amines by recombinant human cytochrome P450 enzymes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Metabolism and Biomarkers of Heterocyclic Aromatic Amines in Molecular Epidemiology Studies: Lessons Learned from Aromatic Amines - PMC [pmc.ncbi.nlm.nih.gov]
- 7. iosrjournals.org [iosrjournals.org]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes: Acid Orange 67 in Textile Dyeing Research]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b085418#application-of-acid-orange-67-in-textile-dyeing-research>]

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